

4'-Diethylaminoacetophenone chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Diethylaminoacetophenone

Cat. No.: B1329818

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An In-depth Technical Guide to 4'-Diethylaminoacetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and structural characteristics of **4'-Diethylaminoacetophenone**. The information is curated for professionals in research and development, offering detailed data and methodologies to support advanced applications.

Chemical Identity and Properties

4'-Diethylaminoacetophenone, a substituted aromatic ketone, is a compound of interest in various chemical and pharmaceutical research areas. Its core structure consists of an acetophenone moiety substituted at the para-position with a diethylamino group.

IUPAC Name: 1-[4-(diethylamino)phenyl]ethanone

Table 1: Physicochemical and Spectroscopic Data for **4'-Diethylaminoacetophenone**

Property	Value	Source
CAS Number	5520-66-1	ChemScene
Molecular Formula	C ₁₂ H ₁₇ NO	ChemScene[1]
Molecular Weight	191.27 g/mol	ChemScene[1]
Topological Polar Surface Area (TPSA)	20.31 Å ²	ChemScene[1]
LogP (Octanol-Water Partition Coefficient)	2.7354	ChemScene[1]
Hydrogen Bond Acceptors	2	ChemScene[1]
Hydrogen Bond Donors	0	ChemScene[1]
Rotatable Bonds	4	ChemScene[1]

Chemical Structure

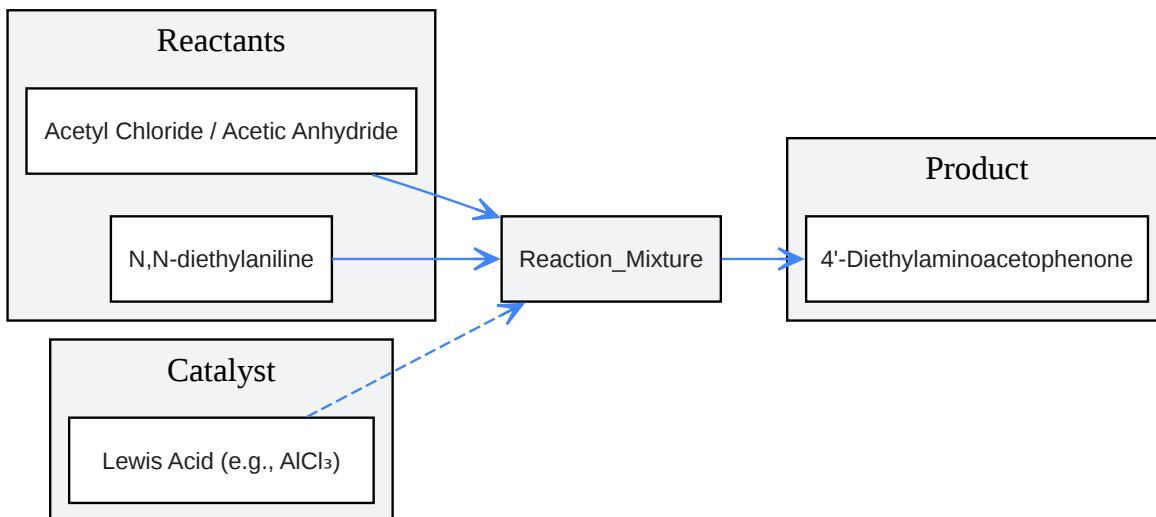
The chemical structure of **4'-Diethylaminoacetophenone** is depicted below. The diagram illustrates the connectivity of the atoms, highlighting the key functional groups: the ketone and the diethylamino substituent on the phenyl ring.

Caption: Chemical structure of **4'-Diethylaminoacetophenone**.

Experimental Protocols: Synthesis

A common and effective method for the synthesis of **4'-Diethylaminoacetophenone** is the Friedel-Crafts acylation of N,N-diethylaniline. This electrophilic aromatic substitution reaction introduces an acetyl group onto the aromatic ring, predominantly at the para position due to the directing effect of the diethylamino group.

Reaction Scheme:



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Caption: Synthesis of **4'-Diethylaminoacetophenone** via Friedel-Crafts Acylation.

Detailed Methodology for Friedel-Crafts Acylation:

- Materials:
 - N,N-diethylaniline
 - Acetyl chloride (or acetic anhydride)
 - Anhydrous aluminum chloride (AlCl₃)
 - Dichloromethane (CH₂Cl₂) or other suitable inert solvent
 - Hydrochloric acid (HCl), concentrated
 - Saturated sodium bicarbonate solution (NaHCO₃)
 - Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
 - Ice

- Procedure:

- In a round-bottomed flask equipped with a magnetic stirrer and a reflux condenser, suspend anhydrous aluminum chloride in dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- Cool the suspension in an ice bath to 0°C.
- Slowly add acetyl chloride, dissolved in dichloromethane, to the stirred suspension. Maintain the temperature at 0°C.
- After the addition of acetyl chloride is complete, add N,N-diethylaniline, also dissolved in dichloromethane, dropwise to the reaction mixture.
- Once the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional period (typically 1-2 hours) to ensure the reaction goes to completion.
- Carefully pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated hydrochloric acid to quench the reaction and decompose the aluminum chloride complex.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization or column chromatography to yield pure **4'-Diethylaminoacetophenone**.

Note: This is a generalized procedure. The specific quantities of reagents, reaction times, and purification methods may need to be optimized for specific laboratory conditions and desired yields. Safety precautions, including working in a well-ventilated fume hood and wearing appropriate personal protective equipment, are essential when handling these reagents.

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References

- 1. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [4'-Diethylaminoacetophenone chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1329818#4-diethylaminoacetophenone-chemical-structure-and-iupac-name>

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